

A Technical Guide to 4-Acetoxy-3-methoxycinnamic Acid: Chemical Structure and Synthesis

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Compound of Interest

Compound Name: 4-Acetoxy-3-methoxycinnamic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and a detailed protocol for the synthesis of **4-Acetoxy-3-methoxycinnamic acid**. The information is intended to support researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development.

Chemical Structure and Properties

4-Acetoxy-3-methoxycinnamic acid, also known as acetylferulic acid, is a derivative of ferulic acid, a naturally occurring phenolic compound. The introduction of an acetyl group to the hydroxyl moiety of ferulic acid modifies its physicochemical properties, which can influence its biological activity and potential therapeutic applications.

The chemical structure of **4-Acetoxy-3-methoxycinnamic acid** is presented below:

IUPAC Name: (2E)-3-[4-(acetyloxy)-3-methoxyphenyl]prop-2-enoic acid CAS Number: 2596-47-6 Molecular Formula: $C_{12}H_{12}O_5$ Molecular Weight: 236.22 g/mol

Synthesis of 4-Acetoxy-3-methoxycinnamic Acid

The primary method for the synthesis of **4-Acetoxy-3-methoxycinnamic acid** is through the acetylation of its precursor, ferulic acid (4-hydroxy-3-methoxycinnamic acid). This reaction typically involves the use of acetic anhydride as the acetylating agent.

Quantitative Data for Synthesis

The following table summarizes the quantitative data for a reported synthesis of **4-Acetoxy-3-methoxycinnamic acid** from ferulic acid[1].

Parameter	Value
Starting Material	Ferulic Acid
Reactants	Acetic Anhydride, Sodium Hydroxide
Product	4-Acetoxy-3-methoxycinnamic acid
Yield	71.4%[1]
Melting Point	195-199 °C[1]
Purity	98+%
Appearance	Colorless flaky crystal[1]

Experimental Protocol: Acetylation of Ferulic Acid

This protocol is adapted from a documented synthesis of **4-Acetoxy-3-methoxycinnamic acid**[1].

Materials:

- Ferulic acid (1.9421 g, 0.01000 mol)
- Sodium hydroxide (NaOH) (1.9073 g, 0.04578 mol)
- Acetic anhydride (1.2 mL, 1.2790 g, 0.01253 mol)
- Dilute sulfuric acid
- Anhydrous ethanol

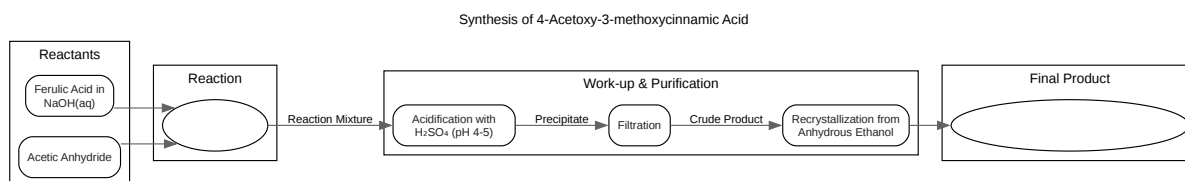
- Distilled water

Procedure:

- Prepare a solution of sodium hydroxide in water and cool to 10 °C.
- Dissolve ferulic acid in the cooled NaOH solution.
- To this solution, add acetic anhydride (1.2 mL) and stir for 10 minutes at 20 °C.
- Continue stirring for an additional 20 minutes at room temperature.
- Adjust the pH of the solution to 4-5 using dilute sulfuric acid, which will result in the formation of a white precipitate.
- Filter the white precipitate and wash it thoroughly with water.
- Recrystallize the crude product from anhydrous ethanol to obtain colorless, flaky crystals of **4-Acetoxy-3-methoxycinnamic acid**.
- Dry the final product under vacuum.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4-Acetoxy-3-methoxycinnamic acid**.



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Caption: Experimental workflow for the synthesis of **4-Acetoxy-3-methoxycinnamic acid**.

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References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com